

Application Notes and Protocols for Chmfl-flt3-122 in Cell Culture Experiments

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Compound of Interest

Compound Name: Chmfl-flt3-122

Cat. No.: B606659

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Introduction

Chmfl-flt3-122 is a potent and selective inhibitor of FMS-like tyrosine kinase 3 (FLT3), a receptor tyrosine kinase frequently mutated in acute myeloid leukemia (AML).^{[1][2]} This document provides detailed application notes and protocols for the use of **Chmfl-flt3-122** in cell culture experiments, designed to assist researchers in investigating its therapeutic potential and mechanism of action. The compound has demonstrated significant efficacy in inhibiting the proliferation of FLT3-ITD positive AML cell lines and inducing apoptosis by arresting the cell cycle in the G0/G1 phase.^{[1][2][3]}

Mechanism of Action

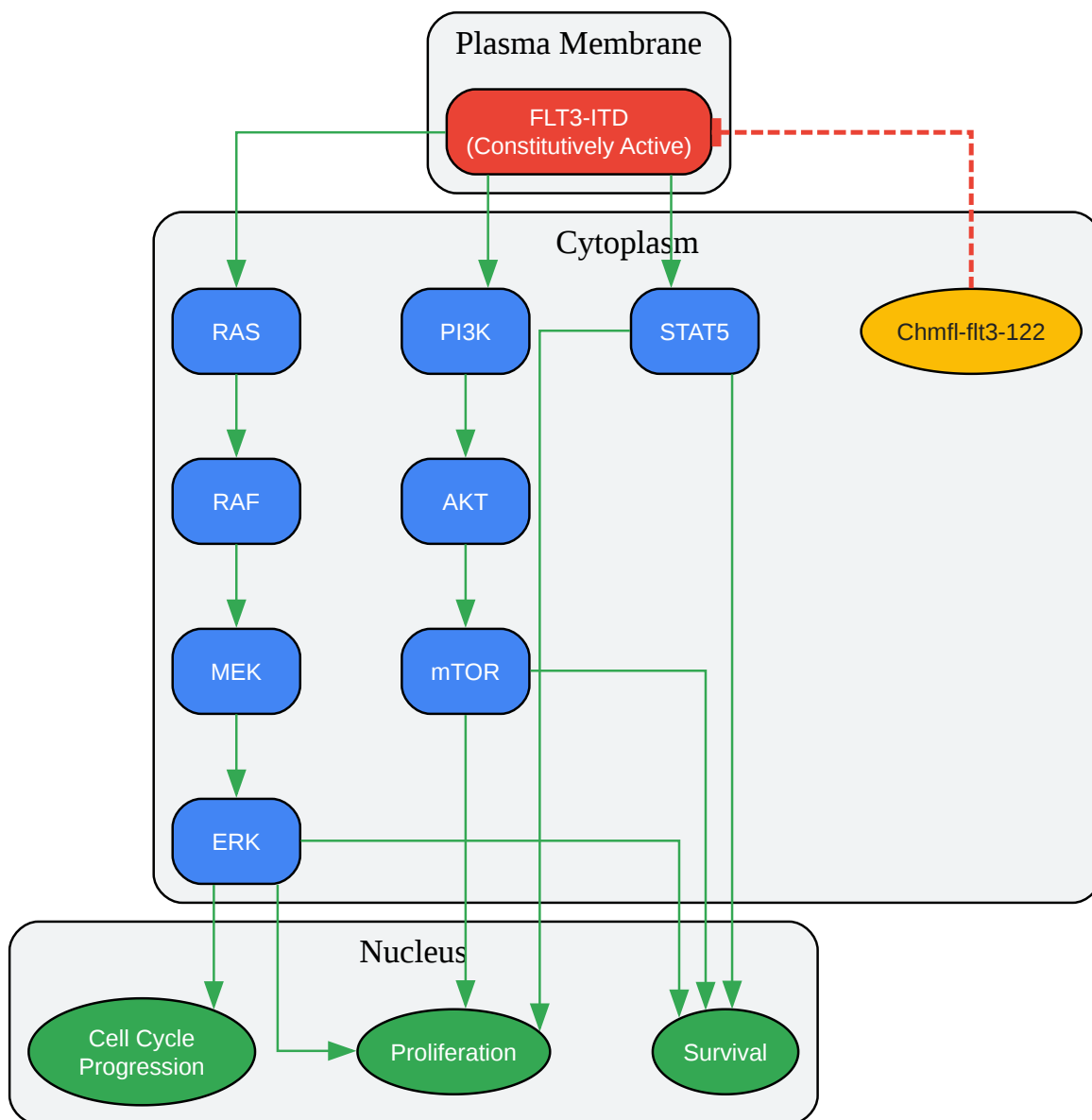
Chmfl-flt3-122 exerts its effects by targeting the constitutively active FLT3 receptor, particularly the internal tandem duplication (ITD) mutation. This mutation leads to ligand-independent dimerization and activation of downstream signaling pathways crucial for cell survival and proliferation, including the PI3K/AKT, RAS/MEK/ERK, and STAT5 pathways.^{[4][5][6]} By inhibiting FLT3 autophosphorylation, **Chmfl-flt3-122** effectively blocks these downstream signals, leading to cell cycle arrest and apoptosis in FLT3-ITD positive cancer cells.^[1]

Data Presentation

In Vitro Activity of Chmfl-flt3-122

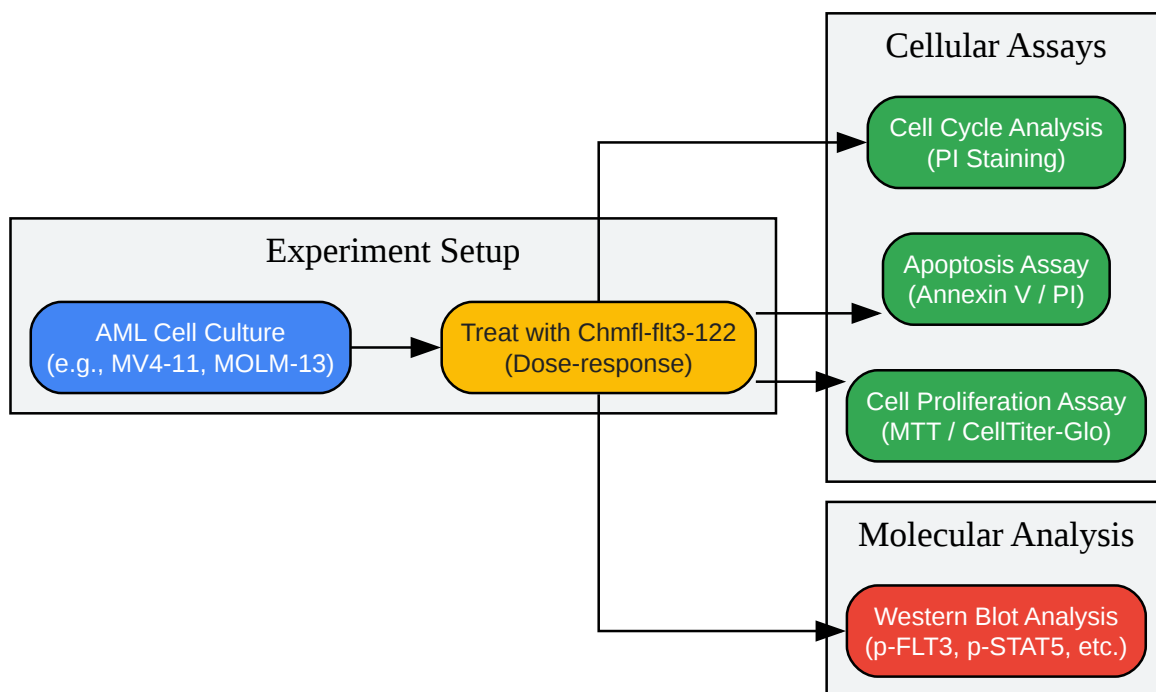
Compound	Target	IC50 / GI50 (nM)	Cell Line(s)	Assay Type	Reference
Chmfl-flt3-122	FLT3 kinase	40	-	Kinase Assay	[1] [2] [3]
BTK	421	-	Kinase Assay	[1] [3]	
c-KIT	559	-	Kinase Assay	[1] [3]	
FLT3-ITD	22	MV4-11	Cell Proliferation	[1]	
FLT3-ITD	21	MOLM-13	Cell Proliferation	[1]	
FLT3-ITD	42	MOLM-14	Cell Proliferation	[1]	

Mandatory Visualizations



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Caption: FLT3-ITD Signaling Pathway and Inhibition by **Chmfl-flt3-122**.



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